

Personal protective equipment for handling N-Benzylinoamide

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Compound of Interest

Compound Name: N-Benzylinoamide

Cat. No.: B593445

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Essential Safety and Handling Guide for N-Benzylinoamide

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **N-Benzylinoamide** (CAS No. 18286-71-0) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Safety Summary

According to the Safety Data Sheet (SDS), **N-Benzylinoamide** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).[1] Consequently, it has no assigned GHS label elements, hazard pictograms, or signal words.[1] The NFPA and HMIS ratings for health, fire, and reactivity are all 0.[1] While the compound is not considered hazardous, it is crucial to follow standard precautionary measures for handling chemicals to ensure a safe laboratory environment.

Physical and Chemical Properties

Property	Value
Formal Name	(9Z,12Z)-N-(phenylmethyl)-9,12-octadecadienamide[2]
CAS Number	18286-71-0[1]
Molecular Formula	C ₂₅ H ₃₉ NO
Molecular Weight	369.6
Appearance	A solid
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 30 mg/ml
Chemical Stability	Stable under recommended storage conditions. No decomposition if used according to specifications.
Hazardous Reactions	No dangerous reactions are known.

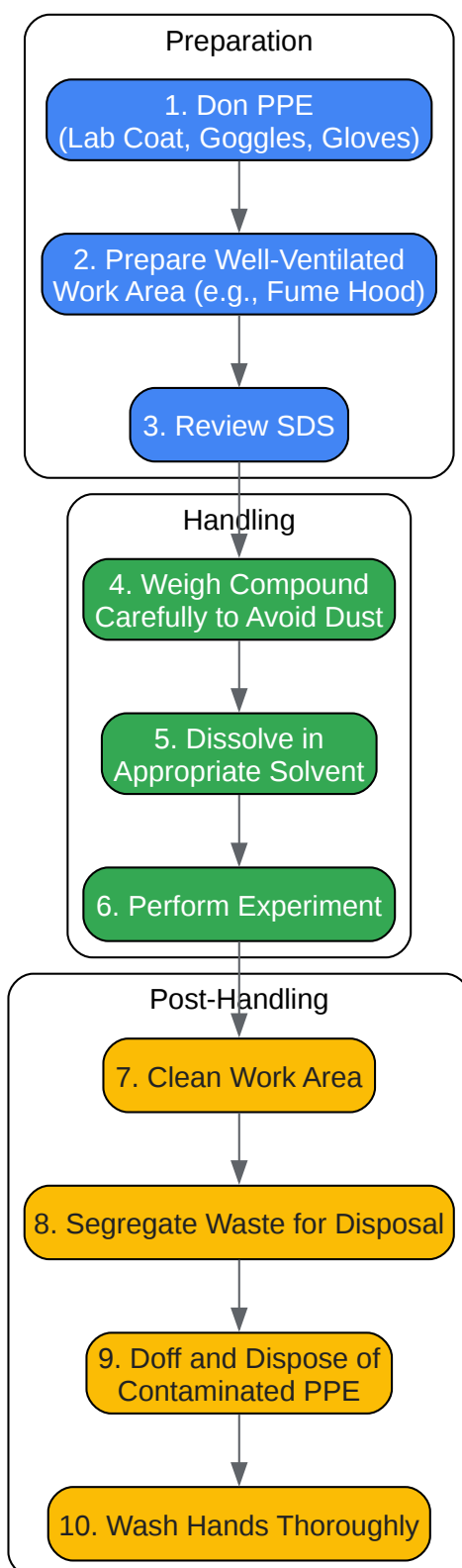
Personal Protective Equipment (PPE)

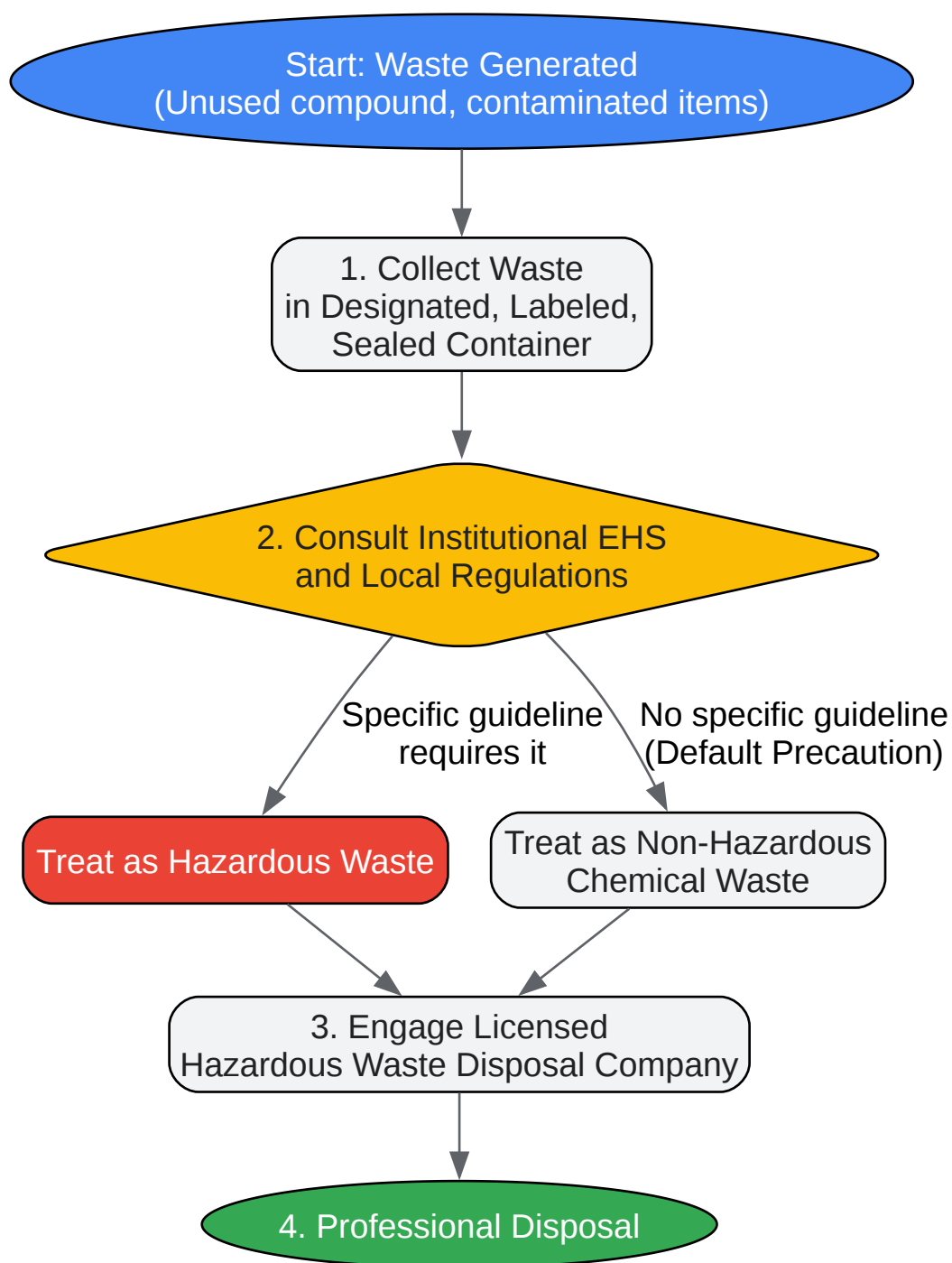
Although **N-Benzylinooleamide** is not classified as hazardous, adherence to standard laboratory PPE protocols is mandatory to minimize exposure and ensure safety. The usual precautionary measures for handling chemicals should be followed.

Protection Type	Equipment Specification	Purpose
Eye and Face Protection	Chemical safety goggles with side shields or a face shield.	To protect eyes from potential splashes of solutions containing the compound.
Skin Protection	Standard laboratory coat. Nitrile or neoprene gloves.	To prevent skin contact and contamination of personal clothing. While no specific glove material has been recommended due to a lack of testing, nitrile gloves offer short-term protection against a broad range of chemicals.
Respiratory Protection	Not required under normal handling conditions. Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if aerosols are generated or if working outside a fume hood.	To minimize inhalation of any airborne particles.
Foot Protection	Closed-toe shoes.	To protect feet from potential spills.

Operational Plan: Handling Workflow

Proper handling of **N-Benzyltinoleamide** involves a systematic workflow to ensure safety and maintain the integrity of the compound.





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References

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